Standard Operating Procedure: Disposal of 6-Hydroxy-1H-indazole-3-carboxaldehyde[1][2]

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Compound of Interest	
Compound Name:	*6-Hydroxy-1H-indazole-3-carboxaldehyde*
CAS No.:	*885520-11-6*
Cat. No.:	*B3293591*

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Compound Profile & Hazard Identification

Chemical Name: **6-Hydroxy-1H-indazole-3-carboxaldehyde** CAS Number: 885520-11-6 Molecular Formula: $C_8H_6N_2O_2$ Functional Groups: Indazole core, Aldehyde (-CHO), Hydroxyl (-OH).[1][2][3][4][5][6][7][8]

Risk Assessment (GHS Classification)

While specific toxicological data for this exact isomer is often limited, structurally similar indazole-3-carbaldehydes (e.g., 6-Bromo-1H-indazole-3-carbaldehyde) exhibit consistent hazard profiles.[1][2] Treat this compound with the following default GHS classifications until specific lot analysis proves otherwise:

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Hazard Class	H-Code	Description	Operational Implication
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1][2][4]	Zero-tolerance for open-bench handling; use dedicated solid waste containers.[1][2]
Skin Irritation	H315	Causes skin irritation.[1][2][4][5]	Double-gloving (Nitrile) required during waste transfer.[1][2]
Eye Irritation	H319	Causes serious eye irritation.[1][2][4][5][8]	Safety goggles or face shield mandatory during liquid waste pouring.[1][2]
STOT - SE	H335	May cause respiratory irritation.[1][2]	All disposal operations must occur inside a certified fume hood.[1][2][9]

Chemical Compatibility & Segregation

The chemical structure of **6-Hydroxy-1H-indazole-3-carboxaldehyde** dictates its storage and waste segregation.[1][2] The coexistence of an aldehyde group and a phenolic hydroxyl group creates specific reactivity concerns.[1][2]

- Incompatible with Oxidizers: The aldehyde moiety is susceptible to oxidation (forming carboxylic acids).[1][2] NEVER dispose of this compound in waste containers containing strong oxidizers (e.g., Nitric acid, Peroxides, Permanganates) as this can generate heat or fire.

- Incompatible with Strong Bases: The phenolic hydroxyl and the indazole N-H are acidic.[2] Mixing with strong bases (e.g., NaOH waste) can lead to exothermic deprotonation and salt formation.

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- Self-Reactivity: Aromatic aldehydes are generally stable but should be kept away from radical initiators to prevent polymerization.[1][2]

Disposal Protocols

A. Solid Waste (Pure Compound/Spill Debris)

Primary Method: High-Temperature Incineration.[1][2]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1][2] Glass is acceptable but poses a breakage risk.[1][2]
- Labeling: Affix a hazardous waste label immediately.
  - Constituents: "**6-Hydroxy-1H-indazole-3-carboxaldehyde** (Solid)"[1][2]
  - Hazard Checkbox: Toxic, Irritant.[1][2][4][5][8]
- Transfer:
  - Dampen any dry powder with a small amount of inert solvent (e.g., water or dilute ethanol) if dust generation is observed during transfer.[2]
  - Sweep spilled material using a disposable brush; place the brush and debris into the container.[2]
- Sealing: Screw the lid tight. Tape the lid if the container will be transported through public corridors.[2]

B. Liquid Waste (Mother Liquors/Reaction Mixtures)

Primary Method: Solvent Waste Stream (Non-Halogenated or Halogenated).[1][2]

- Segregation: Determine the primary solvent.[1][2]
  - If dissolved in DMSO, Methanol, Ethanol, or Ethyl Acetate: Dispose in Non-Halogenated Organic waste.

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- If dissolved in DCM (Dichloromethane) or Chloroform: Dispose in Halogenated Organic waste.[1][2]

- pH Check: Ensure the waste solution is neutral (pH 6-8). If the reaction mixture was acidic or basic, neutralize carefully before adding to the main waste carboy to prevent drum pressurization.

- Aldehyde Deactivation (Optional/Site-Specific):
  - For large quantities (>100g), some EH&S protocols require aldehyde deactivation.[2]
  - Protocol: Treat with aqueous sodium bisulfite ($NaHSO_3$) to form the bisulfite adduct, which is more water-soluble and less volatile, before adding to the organic waste stream. Consult your local EH&S officer before treating waste.[1][2]

Operational Workflow (Decision Tree)

The following diagram outlines the critical decision-making process for segregating this specific compound.

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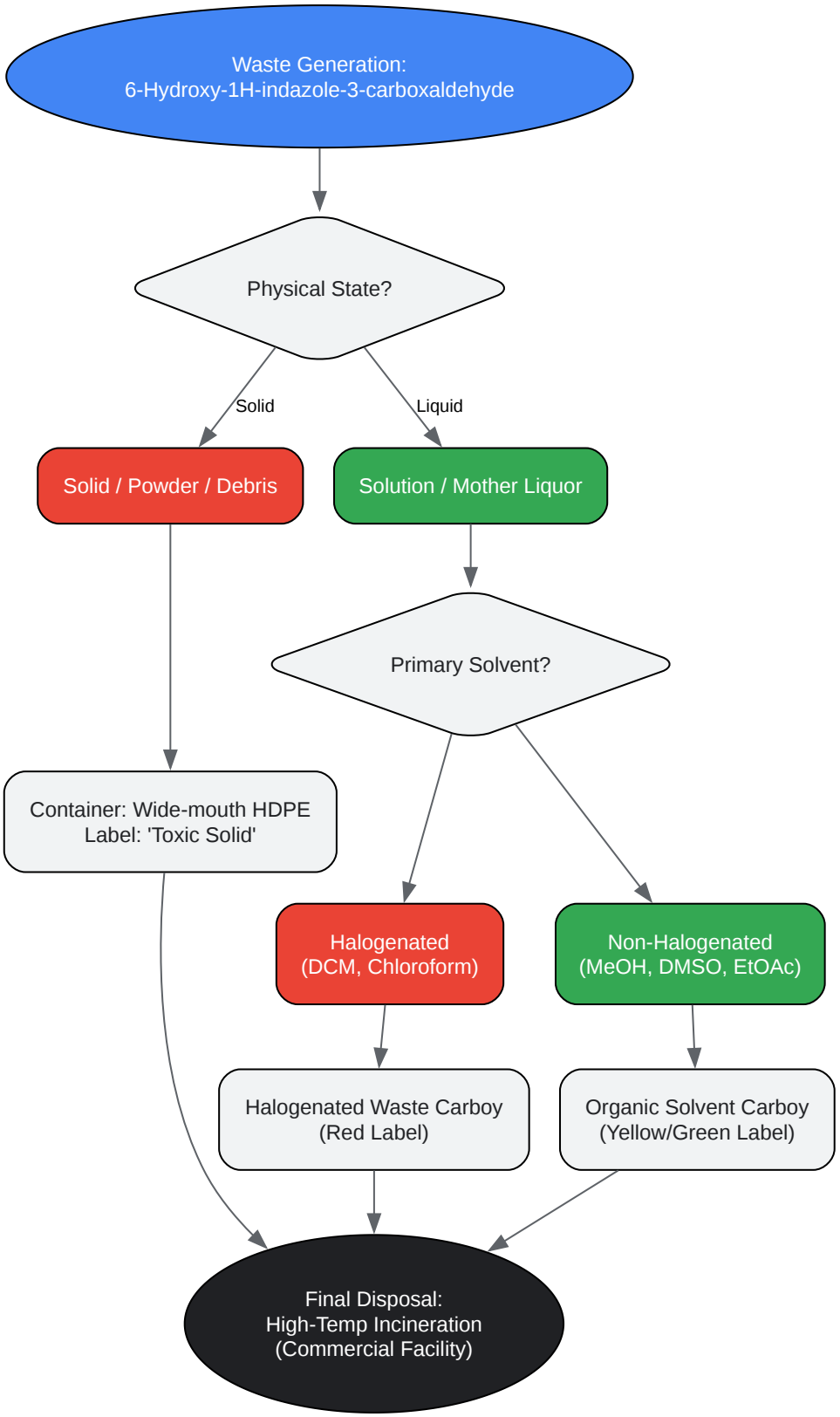

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Figure 1: Waste segregation decision tree for **6-Hydroxy-1H-indazole-3-carboxaldehyde**.

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Emergency Response: Spills

In the event of a spill during transfer or disposal:

- Evacuate & Ventilate: If the spill is significant (>5g or dust cloud formed), evacuate the immediate area and allow the fume hood to purge the air.
- PPE Upgrade: Don a NIOSH-approved N95 or P100 respirator if outside a fume hood.[1][2]
- Containment:
  - Solids: Cover with wet paper towels to prevent dust dispersion.[1][2]
  - Liquids: Use vermiculite or a commercial organic spill pad.[1][2]
- Decontamination: Wipe the surface with a mild soap solution followed by water.[1][2] Do not use bleach (oxidizer) directly on the concentrated aldehyde.[1][2]

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